

(Cyclobutylmethyl)(methyl)amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Cyclobutylmethyl)(methyl)amine

Cat. No.: B1357597

[Get Quote](#)

In-depth Technical Guide: (Cyclobutylmethyl)(methyl)amine

This technical guide provides a detailed overview of the core molecular properties of **(Cyclobutylmethyl)(methyl)amine**, tailored for researchers, scientists, and professionals in the field of drug development.

Molecular Identity and Properties

(Cyclobutylmethyl)(methyl)amine is a secondary amine characterized by the presence of a cyclobutyl group and a methyl group attached to the nitrogen atom.

The fundamental molecular characteristics of **(Cyclobutylmethyl)(methyl)amine** are summarized in the table below. This data is essential for a variety of applications, including stoichiometric calculations in chemical reactions and the interpretation of analytical data.

Property	Value	Source
Molecular Formula	C6H13N	PubChem[1][2]
Molecular Weight	99.17 g/mol	PubChem[1]
Monoisotopic Mass	99.104799419 Da	PubChem[1]

Experimental Protocols

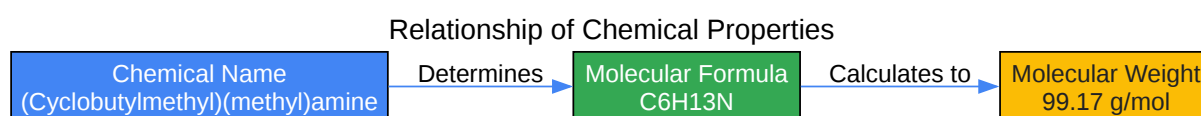
The molecular weight and formula presented in this guide are computationally derived properties. These values are calculated based on the elemental composition and isotopic abundances.

Computational Methodology:

The molecular weight was computed by PubChem 2.2. This calculation involves summing the atomic weights of all atoms in the molecular formula (C₆H₁₃N) using the standard atomic weights of carbon, hydrogen, and nitrogen.

Logical Relationship Diagram

The following diagram illustrates the logical connection between the chemical name, its corresponding molecular formula, and its calculated molecular weight.



[Click to download full resolution via product page](#)

Caption: Logical flow from chemical name to molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (Cyclobutylmethyl)(methyl)amine | C₆H₁₃N | CID 19830271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]

- To cite this document: BenchChem. [(Cyclobutylmethyl)(methyl)amine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1357597#cyclobutylmethyl-methyl-amine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1357597#cyclobutylmethyl-methyl-amine-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com